

Application Notes and Protocols for Ultrahigh-Pressure Extraction of Momordicoside P

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Compound of Interest

Compound Name: Momordicoside P

Cat. No.: B15141127

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This document provides a detailed overview and experimental protocols for the extraction of **Momordicoside P** from *Momordica grosvenorii* (Luo Han Guo) using ultrahigh-pressure extraction (UHPE). UHPE is a novel and efficient green extraction technology that offers several advantages over traditional methods, including shorter extraction times, lower solvent consumption, and higher yields of target compounds.

Introduction to Momordicoside P and Ultrahigh-Pressure Extraction

Momordicoside P is a cucurbitane-type triterpenoid glycoside found in the fruit of *Momordica grosvenorii*. It is a member of the mogrosides, which are known for their intense sweetness and potential therapeutic properties, including antioxidant and anti-inflammatory activities. The unique chemical structure of **Momordicoside P** makes it a compound of interest for the development of natural sweeteners and other pharmaceutical applications.

Ultrahigh-pressure extraction (UHPE), also known as high hydrostatic pressure extraction (HHPE), utilizes pressures typically in the range of 100 to 800 MPa to enhance the extraction of bioactive compounds from plant materials.^[1] The high pressure facilitates the disruption of cell walls and membranes, increasing the mass transfer of intracellular components into the solvent.^[1] This method is particularly advantageous for the extraction of thermolabile

compounds as it can be performed at or near room temperature, thus preserving their bioactivity.

Quantitative Data Presentation

The following tables summarize the key parameters and findings from studies on the ultrahigh-pressure extraction of momordicosides and other related saponins. This data provides a basis for the optimization of **Momordicoside P** extraction.

Table 1: Optimal Conditions for Ultrahigh-Pressure Extraction of Total Momordicosides from *Momordica grosvenorii*

Parameter	Optimal Value	Reference
Extraction Pressure	423.1 MPa	[2]
Extraction Time	7.0 min	[2]
Ethanol Concentration	70.0% (V/V)	[2]
Solvent to Sample Ratio	45.3:1 mL/g	[2]
Maximum Yield	3.270 g Rg1 equivalents /100 g dry weight	[2]

Table 2: Optimal Conditions for Ultrahigh-Pressure Extraction of Total Saponins from *Momordica charantia*

Parameter	Optimal Value	Reference
Extraction Pressure	510 MPa	[3]
Pressure-holding Time	8 min	[3]
Ethanol Concentration	68%	[3]
Ratio of Material to Solvent	1:35	[3]
Maximum Yield	127.890 mg/g	[3]

Experimental Protocols

This section details the recommended protocol for the ultrahigh-pressure extraction of **Momordicoside P**, based on the optimized conditions reported for total momordicosides.

3.1. Materials and Equipment

- Plant Material: Dried and powdered *Momordica grosvenorii* fruit.
- Extraction Solvent: 70% Ethanol (V/V) in deionized water.
- Equipment:
 - Ultrahigh-pressure extraction system (e.g., HPP.L3-600 High Hydrostatic Pressure Processor) capable of reaching at least 500 MPa.[\[3\]](#)
 - Vacuum filter apparatus.
 - Rotary evaporator.
 - Freeze dryer (lyophilizer).
 - High-Performance Liquid Chromatography (HPLC) system for quantitative analysis.
- Chemicals: **Momordicoside P** standard, HPLC grade acetonitrile, and water.

3.2. Sample Preparation

- Obtain high-quality, dried *Momordica grosvenorii* fruits.
- Grind the fruits into a fine powder (approximately 40-60 mesh) to increase the surface area for extraction.
- Dry the powder in an oven at 60°C to a constant weight to remove residual moisture.

3.3. Ultrahigh-Pressure Extraction Protocol

- Weigh a precise amount of the dried *Momordica grosvenorii* powder.

- Mix the powder with the 70% ethanol solvent at a solvent-to-sample ratio of 45:1 (mL/g).
- Homogenize the mixture to ensure uniform suspension.
- Transfer the mixture into a suitable extraction bag or container for the UHPE system.
- Place the container into the UHPE vessel.
- Pressurize the vessel to 423 MPa and hold for 7 minutes.
- Decompress the vessel and remove the sample.
- Filter the extract using a vacuum filter to separate the solid residue from the liquid extract.
- Collect the filtrate, which contains the extracted momordicosides.

3.4. Post-Extraction Processing

- Concentrate the filtrate using a rotary evaporator at a temperature below 50°C to remove the ethanol.
- Freeze the concentrated aqueous extract and then lyophilize it to obtain a dry powder extract.
- Store the dried extract at -20°C for further analysis and purification.

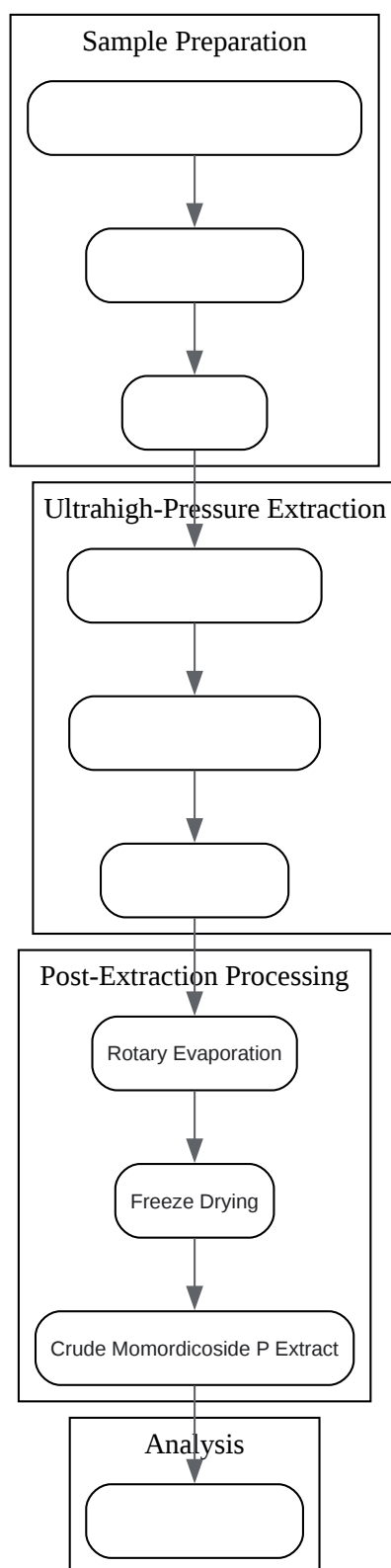
3.5. Quantification of **Momordicoside P** by HPLC

- Prepare a standard stock solution of **Momordicoside P** in methanol.
- Create a series of calibration standards by diluting the stock solution.
- Dissolve a known amount of the dried extract in methanol.
- Filter the sample solution through a 0.45 µm syringe filter before injection into the HPLC system.
- Analyze the sample using an appropriate HPLC method (e.g., C18 column with a gradient of acetonitrile and water).

- Identify and quantify the **Momordicoside P** peak in the sample chromatogram by comparing the retention time and peak area with the calibration standards.

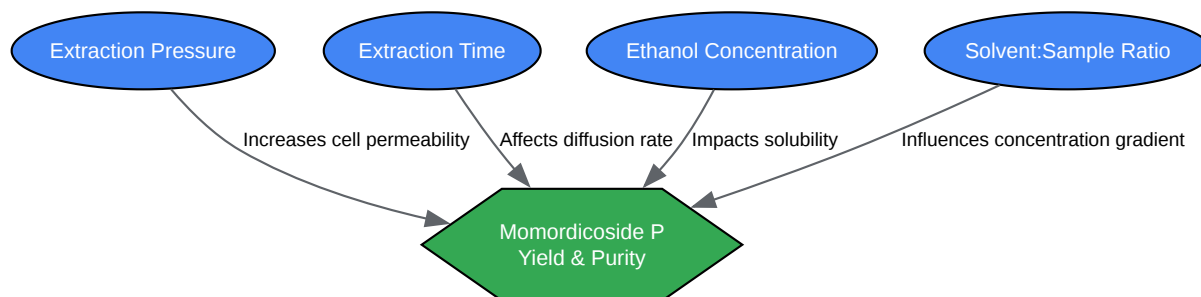
Visualizations

Diagram 1: Experimental Workflow for Ultrahigh-Pressure Extraction of **Momordicoside P**



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Caption: Workflow for **Momordicoside P** extraction.

Diagram 2: Influence of Key Parameters on **Momordicoside P** Extraction Yield

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Caption: Key parameters affecting extraction yield.

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